

Ethyl 3-(benzylamino)-3-oxopropanoate CAS number and properties

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Compound of Interest

Compound Name: Ethyl 3-(benzylamino)-3-oxopropanoate

Cat. No.: B1280478

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An In-depth Technical Guide to **Ethyl 3-(benzylamino)-3-oxopropanoate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-(benzylamino)-3-oxopropanoate, with the CAS number 29689-63-2, is a chemical compound belonging to the class of malonamates. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and an exploration of its current and potential applications in research and development, particularly within the pharmaceutical industry. While direct biological data on this specific molecule is limited, this guide will also touch upon the known biological activities of related compounds to infer its potential utility.

Chemical and Physical Properties

Ethyl 3-(benzylamino)-3-oxopropanoate, also known by its synonyms Ethyl N-benzylmalonamate and N-Benzylmalonamic acid ethyl ester, is a solid at room temperature. A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **Ethyl 3-(benzylamino)-3-oxopropanoate**

Property	Value
CAS Number	29689-63-2
Molecular Formula	C ₁₂ H ₁₅ NO ₃
Molecular Weight	221.26 g/mol
Physical State	Solid
Melting Point	49-53 °C
Purity	>98% (by GC)

Synthesis

The synthesis of **Ethyl 3-(benzylamino)-3-oxopropanoate** typically involves the reaction of a malonic acid derivative with benzylamine. A general experimental protocol is provided below.

Experimental Protocol: Synthesis of Ethyl 3-(benzylamino)-3-oxopropanoate

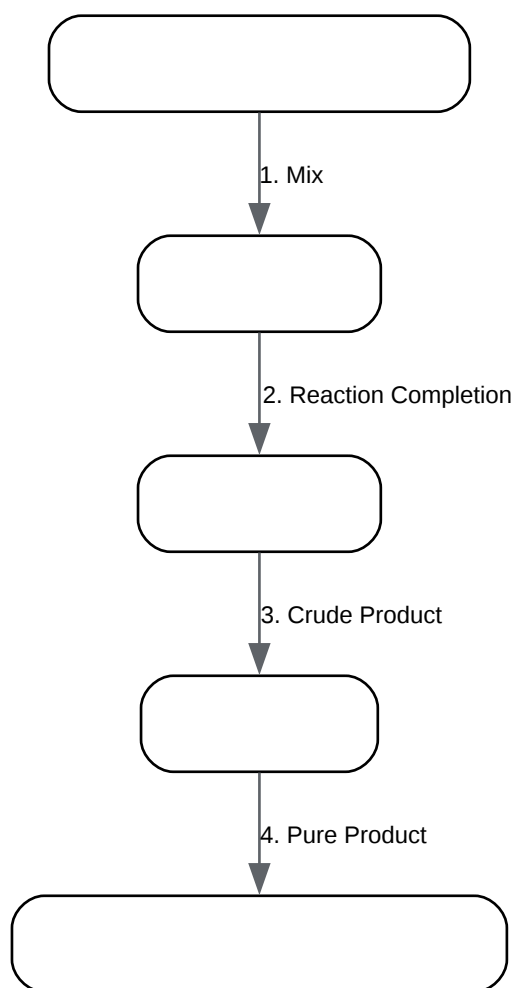
Materials:

- Diethyl malonate
- Benzylamine
- A suitable solvent (e.g., Toluene, Xylene)
- Dean-Stark apparatus
- Heating mantle
- Rotary evaporator
- Recrystallization solvent (e.g., Ethanol/water mixture)

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve diethyl malonate (1 equivalent) in the chosen solvent.
- Add benzylamine (1 equivalent) to the solution.
- Heat the reaction mixture to reflux. The progress of the reaction can be monitored by observing the collection of the ethanol byproduct in the Dean-Stark trap.
- Once the theoretical amount of ethanol has been collected, or the reaction is deemed complete by thin-layer chromatography (TLC), cool the mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system to yield pure **Ethyl 3-(benzylamino)-3-oxopropanoate**.

The synthesis workflow is depicted in the following diagram:



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